

Solubility of 8-Nonynoic Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: 8-Nonynoic acid

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **8-Nonynoic acid**, a medium-chain fatty acid with a terminal alkyne group. Recognizing the current scarcity of publicly available quantitative solubility data for this specific compound, this document offers a detailed framework for researchers to determine its solubility in various solvents. The guide outlines predicted solubility based on physicochemical principles, presents detailed experimental protocols for quantitative solubility determination, and includes a workflow diagram to guide the experimental process. This information is critical for applications in drug development, chemical synthesis, and biomedical research where precise knowledge of solubility is paramount for formulation, delivery, and efficacy.

Introduction

8-Nonynoic acid ($C_9H_{14}O_2$) is a C9 unsaturated fatty acid characterized by a terminal carbon-carbon triple bond. This unique structural feature imparts distinct chemical properties that are of interest in various research and development fields, including its use as a building block in organic synthesis and its potential biological activities.^[1] Effective utilization of **8-Nonynoic acid** in any application, particularly in drug development and formulation, necessitates a thorough understanding of its solubility in a range of solvents.

While general principles of lipid solubility suggest that **8-Nonynoic acid** is likely soluble in organic solvents and poorly soluble in aqueous solutions, specific quantitative data is not readily available in the scientific literature. This guide aims to bridge this knowledge gap by providing a predictive overview of its solubility and, more importantly, by detailing robust experimental methodologies for its precise determination.

Physicochemical Properties of 8-Nonynoic Acid

A summary of the key physicochemical properties of **8-Nonynoic acid** is presented in Table 1. These properties are crucial in predicting its solubility behavior.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O ₂	
Molecular Weight	154.21 g/mol	
Melting Point	19 °C	
Boiling Point	264.8 °C at 760 mmHg	
Density	0.991 g/cm ³	
pKa (Predicted)	4.76 ± 0.10	
XLogP3	2.2	

Predicted and Qualitative Solubility of 8-Nonynoic Acid

Based on the principle of "like dissolves like" and the known solubility of similar fatty acids, a qualitative prediction of **8-Nonynoic acid**'s solubility is presented in Table 2. The long hydrocarbon chain suggests good solubility in nonpolar organic solvents, while the polar carboxylic acid group allows for some interaction with polar solvents.

Solvent Class	Example Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Ethanol, Methanol	Poorly soluble in water; Soluble in alcohols	The carboxylic acid group can form hydrogen bonds with protic solvents. However, the long, nonpolar carbon chain dominates, leading to low aqueous solubility. Shorter-chain alcohols are expected to be good solvents.
Polar Aprotic	Dimethyl Sulfoxide (DMSO), N,N-Dimethylformamide (DMF)	Soluble	These solvents can accept hydrogen bonds from the carboxylic acid group and can solvate the hydrocarbon chain to some extent.
Nonpolar	Hexane, Toluene, Dichloromethane, Chloroform	Soluble	The nonpolar hydrocarbon tail of 8-Nonynoic acid will have strong van der Waals interactions with nonpolar solvents, leading to good solubility.

Table 2: Predicted Qualitative Solubility of **8-Nonynoic Acid** in Different Solvent Classes.

Experimental Protocols for Quantitative Solubility Determination

To obtain precise solubility data, experimental determination is necessary. The following are detailed protocols for common and effective methods for determining the solubility of fatty acids

like **8-Nonynoic acid**.

Gravimetric Method

This is a straightforward and widely used method for determining the solubility of a solid solute in a liquid solvent.

4.1.1. Materials

- **8-Nonynoic acid**
- Solvent of interest
- Analytical balance
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Pre-weighed evaporation dishes or vials
- Oven or vacuum desiccator

4.1.2. Procedure

- Add an excess amount of **8-Nonynoic acid** to a known volume or mass of the solvent in a sealed container.
- Agitate the mixture at a constant temperature using a shaker or water bath until equilibrium is reached. The time to reach equilibrium should be determined empirically but is typically several hours.
- After reaching equilibrium, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant (the saturated solution) using a pre-warmed pipette to prevent precipitation upon cooling.
- Filter the withdrawn sample to remove any remaining solid particles.

- Transfer the clear filtrate to a pre-weighed evaporation dish.
- Evaporate the solvent in an oven at a temperature below the boiling point of **8-Nonynoic acid** or in a vacuum desiccator until a constant weight of the residue (the dissolved **8-Nonynoic acid**) is achieved.
- Calculate the solubility as the mass of the residue per volume of solvent (e.g., mg/mL or g/100mL).

Gas Chromatography (GC) Method

This method is highly sensitive and suitable for determining the concentration of fatty acids in a solution. It typically involves derivatization to a more volatile ester.

4.2.1. Materials

- Saturated solution of **8-Nonynoic acid** (prepared as in the gravimetric method)
- Internal standard (e.g., a fatty acid of different chain length not present in the sample)
- Derivatization agent (e.g., BF_3 -methanol or trimethylsilyldiazomethane)
- Extraction solvent (e.g., hexane or heptane)
- Gas chromatograph with a flame ionization detector (FID) and an appropriate capillary column (e.g., a polar column like those with a polyethylene glycol stationary phase).

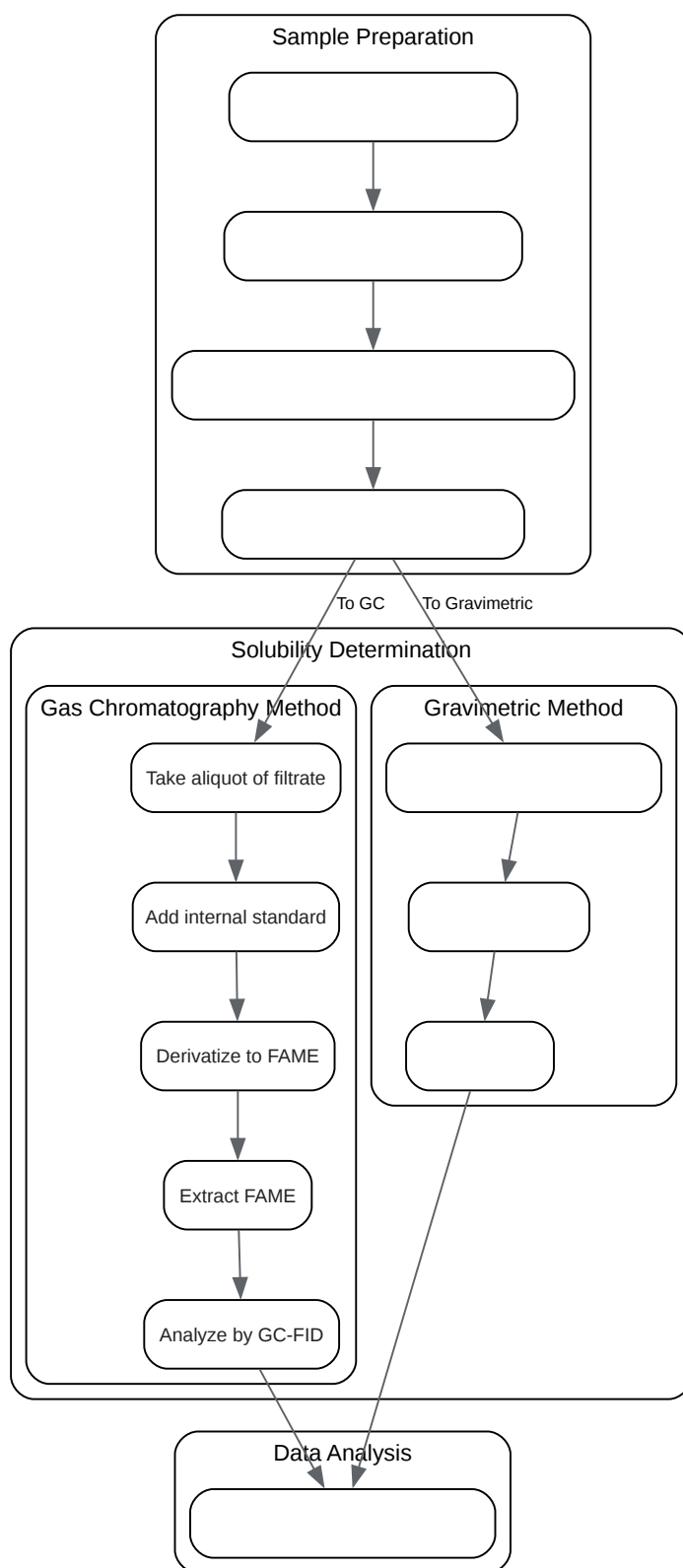
4.2.2. Procedure

- Prepare a saturated solution of **8-Nonynoic acid** as described in the gravimetric method.
- Take a precise aliquot of the clear, filtered supernatant.
- Add a known amount of the internal standard.
- Derivatize the fatty acids to their corresponding methyl esters (FAMES) following a standard protocol (e.g., heating with BF_3 -methanol).
- After derivatization, extract the FAMES into an organic solvent like hexane.

- Inject a known volume of the extract into the GC-FID.
- Quantify the amount of **8-Nonynoic acid** methyl ester by comparing its peak area to that of the internal standard, using a pre-established calibration curve.
- Calculate the original concentration of **8-Nonynoic acid** in the saturated solution.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the experimental determination of the solubility of **8-Nonynoic acid**.



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Figure 1: General experimental workflow for determining the solubility of **8-Nonynoic acid**.

Conclusion

While specific quantitative solubility data for **8-Nonynoic acid** remains to be published, this guide provides researchers, scientists, and drug development professionals with a solid foundation for understanding and determining its solubility profile. By utilizing the predicted solubility information and the detailed experimental protocols provided, researchers can generate the necessary data to advance their work in areas such as formulation development, reaction optimization, and biological screening. The experimental workflow diagram offers a clear and logical path for conducting these essential solubility studies.

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References

- 1. pharmajournal.net [pharmajournal.net]
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